

Essential Safety and Handling Guide for Cyclohexane (Product Code: 227048)

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Compound of Interest

Compound Name: AR 17048

Cat. No.: B1666076

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Disclaimer: The identifier "**AR 17048**" does not correspond to a recognized chemical in standard databases. The information provided below pertains to Cyclohexane, which is associated with the Sigma-Aldrich product code 227048, the closest match found. It is crucial to verify the identity of your specific compound before implementing these safety protocols.

This guide furnishes immediate safety, operational, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals, handling Cyclohexane.

I. Hazard Identification and Personal Protective Equipment (PPE)

Cyclohexane is a highly flammable, volatile liquid that poses several health and environmental hazards.^{[1][2]} Adherence to strict safety protocols and the use of appropriate PPE are mandatory.

Table 1: Summary of Hazards Associated with Cyclohexane

Hazard Type	Description	GHS Hazard Statement(s)
Physical Hazard	Highly flammable liquid and vapor. Vapors may form explosive mixtures with air. [1] [2]	H225
Health Hazards	Causes skin irritation. May cause drowsiness or dizziness. May be fatal if swallowed and enters airways. [1] [2]	H315, H336, H304
Environmental Hazard	Very toxic to aquatic life with long-lasting effects. [1] [2]	H410

Table 2: Recommended Personal Protective Equipment (PPE) for Handling Cyclohexane

PPE Category	Specification	Rationale
Hand Protection	Protective gloves (e.g., PVC gloves).	To prevent skin irritation from direct contact.
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	To protect eyes from splashes.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a respiratory filter device. For high concentrations, a self-contained breathing apparatus (SCBA) may be necessary.	To prevent inhalation of vapors, which can cause respiratory tract irritation, drowsiness, and dizziness. [2]
Skin and Body Protection	Protective lab coat.	To protect skin and personal clothing from contamination.

II. Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risks associated with Cyclohexane.

Procedural Steps for Safe Handling:

- Work Area Preparation: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ignition Source Control: Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[\[1\]](#) Use explosion-proof electrical, ventilating, and lighting equipment.
[\[1\]](#)
- Grounding: Ground and bond container and receiving equipment to prevent static discharge.
[\[1\]](#)
- Dispensing: When transferring, pour carefully to avoid splashing.
- Hygiene: Avoid contact with skin and eyes. Wash hands thoroughly after handling.

Storage Requirements:

- Keep container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Store away from heat and sources of ignition.[\[1\]](#)
- Store under an inert gas.[\[1\]](#)

III. Emergency Procedures and First Aid

Immediate and appropriate response is crucial in the event of an emergency.

Table 3: First Aid Measures for Cyclohexane Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately.[1]

IV. Spill and Disposal Plan

Proper containment and disposal are essential to mitigate environmental contamination and safety risks.

Spill Response:

- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Contain the spill using non-combustible absorbent material (e.g., sand, earth).
- Collection: Collect the absorbed material into a suitable container for disposal.
- Decontamination: Clean the spill area thoroughly.

Disposal Protocol:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.[1]

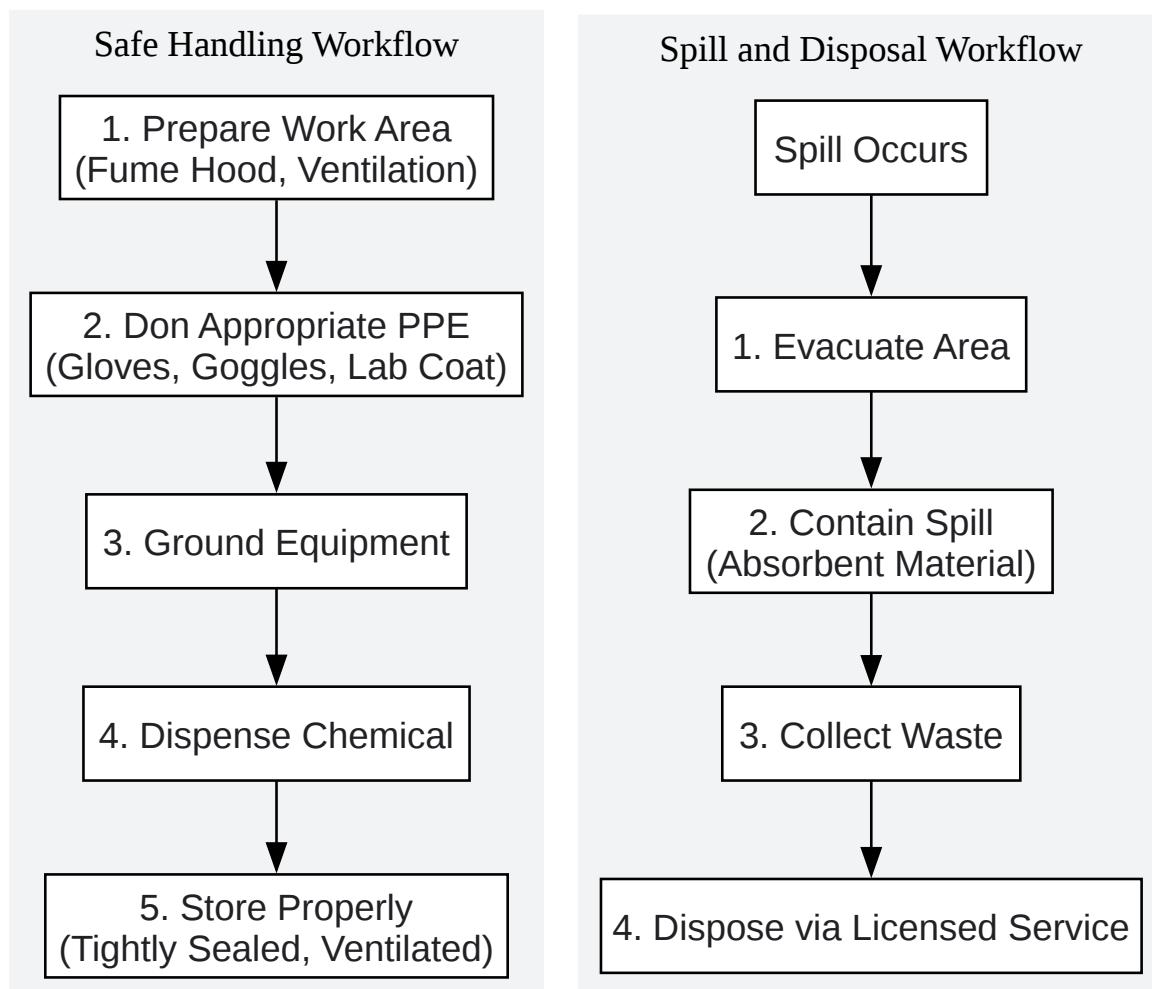
- Burn in a chemical incinerator equipped with an afterburner and scrubber, but exercise extreme care as the material is highly flammable.[2]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[2]

V. Experimental Protocols and Signaling Pathways

No specific experimental protocols or signaling pathways for a compound identified as "**AR 17048**" were found in the available literature. The provided information is based on the safety data for Cyclohexane.

VI. Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of Cyclohexane.



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Caption: Workflow for handling and disposal of Cyclohexane.

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References

- 1. Cyclohexane anhydrous, 99.5 110-82-7 [sigmaaldrich.com]
- 2. cdn.vanderbilt.edu [cdn.vanderbilt.edu]

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